

2-Chloropyridine-4-carbonyl chloride IUPAC name and synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Chloropyridine-4-carbonyl chloride

Cat. No.: B1334659

[Get Quote](#)

A Technical Guide to 2-Chloropyridine-4-carbonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloropyridine-4-carbonyl chloride**, a key building block in the synthesis of various agrochemicals and pharmaceuticals. This document details its chemical identity, physical properties, and a representative synthetic protocol.

Chemical Identity

The compound with the common name **2-Chloropyridine-4-carbonyl chloride** is a disubstituted pyridine derivative.

IUPAC Name: **2-chloropyridine-4-carbonyl chloride**^[1]

Synonyms:

- 2-Chloroisonicotinoyl chloride^{[1][2]}
- 2-Chloro-4-pyridinecarbonyl chloride^[2]

- 4-Pyridinecarbonyl chloride, 2-chloro-[2]

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Chloropyridine-4-carbonyl chloride** is presented in the table below. This data is essential for its handling, storage, and application in chemical synthesis.

Property	Value	Reference
Molecular Formula	C6H3Cl2NO	[1][3]
Molecular Weight	176.00 g/mol	[1][3]
CAS Number	65287-35-5	[4]
Appearance	Colorless liquid	[2]
Boiling Point	144-148 °C at 10 mmHg	[2][4]
Density	1.418 g/mL at 25 °C	[2][4]
Refractive Index	n _{20/D} 1.566	[2]
Flash Point	>110 °C (>230 °F)	[2]
SMILES	ClC(=O)c1ccnc(Cl)c1	
InChI Key	NPRZWOJTSGFSBF-UHFFFAOYSA-N	

Synthesis

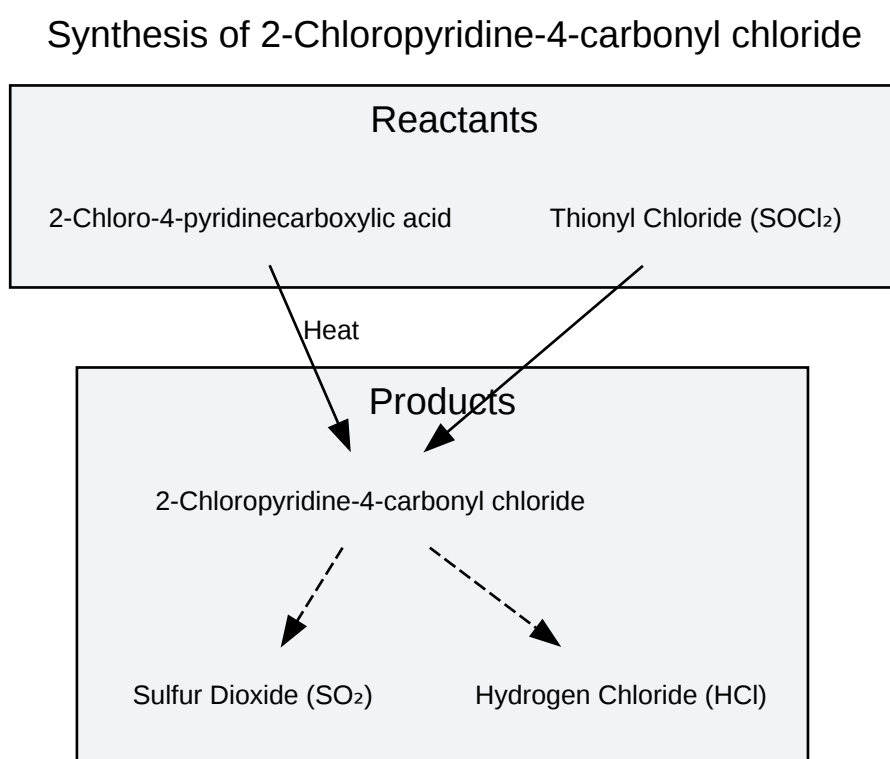
2-Chloropyridine-4-carbonyl chloride is typically synthesized from 2-Chloro-4-pyridinecarboxylic acid. The general approach involves the conversion of the carboxylic acid group to an acyl chloride, a common transformation in organic synthesis.

Experimental Protocol: Synthesis of **2-Chloropyridine-4-carbonyl chloride** from 2-Chloro-4-pyridinecarboxylic acid

While a specific detailed experimental protocol from a peer-reviewed journal was not identified in the immediate search, the synthesis can be reliably achieved using standard chlorinating agents. A general procedure is outlined below, based on common laboratory practices for this type of transformation.

Objective: To synthesize **2-Chloropyridine-4-carbonyl chloride** by the chlorination of 2-Chloro-4-pyridinecarboxylic acid.

Reaction Scheme:



[Click to download full resolution via product page](#)

A representative reaction scheme for the synthesis.

Materials:

- 2-Chloro-4-pyridinecarboxylic acid
- Thionyl chloride (SOCl₂) or Oxalyl chloride ((COCl)₂)

- Anhydrous dichloromethane (DCM) or another inert solvent
- A catalytic amount of N,N-dimethylformamide (DMF) if using oxalyl chloride

Procedure:

- To a stirred suspension of 2-Chloro-4-pyridinecarboxylic acid in an anhydrous inert solvent such as dichloromethane, add an excess of a chlorinating agent like thionyl chloride (typically 2-5 equivalents).
- The reaction mixture is heated to reflux and stirred for several hours. The progress of the reaction can be monitored by the cessation of gas evolution (HCl and SO₂).
- After the reaction is complete, the excess thionyl chloride and solvent are removed under reduced pressure, for example, using a rotary evaporator.
- The crude **2-Chloropyridine-4-carbonyl chloride** can then be purified by vacuum distillation to yield the final product.

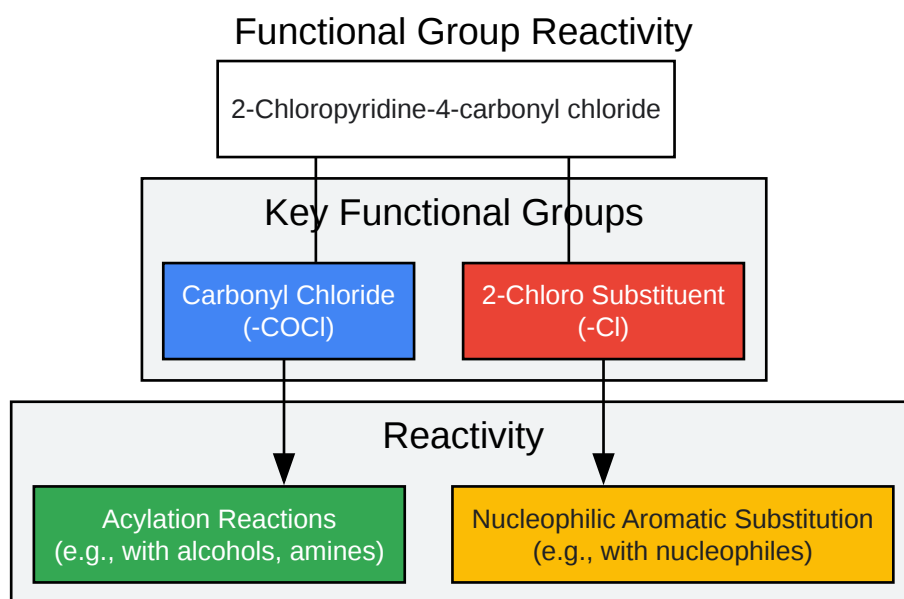
Safety Precautions: This reaction should be performed in a well-ventilated fume hood as it generates toxic gases (HCl and SO₂). Thionyl chloride and oxalyl chloride are corrosive and moisture-sensitive reagents and should be handled with appropriate personal protective equipment, including gloves and safety goggles.

Applications

2-Chloropyridine-4-carbonyl chloride serves as a versatile intermediate in the synthesis of various target molecules. Its utility has been noted in the preparation of insecticides.^{[1][4]} The presence of two reactive sites, the chloro group on the pyridine ring and the carbonyl chloride, allows for sequential and selective reactions to build more complex molecular architectures.

Logical Relationship of Functional Groups

The reactivity of **2-Chloropyridine-4-carbonyl chloride** is dictated by its two key functional groups. The diagram below illustrates the relationship and potential reaction sites.



[Click to download full resolution via product page](#)

Reactivity of functional groups on the core molecule.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 2. 2-Chloropyridine-4-carbonyl chloride CAS#: 65287-34-5 [amp.chemicalbook.com]
- 3. scbt.com [scbt.com]
- 4. 2-Chloropyridine-4-carbonyl chloride CAS#: 65287-34-5 [m.chemicalbook.com]
- To cite this document: BenchChem. [2-Chloropyridine-4-carbonyl chloride IUPAC name and synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1334659#2-chloropyridine-4-carbonyl-chloride-iupac-name-and-synonyms]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com